

Atorvastatin Impurity F: A Comprehensive Technical Review

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Compound of Interest

Compound Name: Atorvastatin IMpurity F

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive literature review of **Atorvastatin Impurity F**, a known process-related impurity and potential degradant of the widely prescribed cholesterol-lowering drug, Atorvastatin. This document collates available scientific information on its chemical properties, synthesis, isolation, and analytical characterization. It is designed to serve as a valuable resource for researchers, scientists, and professionals involved in the development, manufacturing, and quality control of Atorvastatin.

Chemical Identity and Properties

Atorvastatin Impurity F, also known as Atorvastatin Diamino Impurity, is a dimeric impurity formed during the synthesis of Atorvastatin.^[1] Its chemical structure consists of two Atorvastatin molecules linked by an amide bond.

Property	Value	Reference(s)
Chemical Name	(3R,5R)-7-[[[(3R,5R)-7-[2-(4-Fluorophenyl)-5-(1-methylethyl)-3-phenyl-4-[(phenylamino)carbonyl]-1H-pyrrol-1-yl]-3,5-dihydroxy-1-oxoheptyl]amino]-3,5-dihydroxy-heptanoic acid	[2]
Synonyms	Atorvastatin Diamino Impurity, Atorvastatin Amide Impurity, Atorvastatin Di-Amide Acid, Atorvastatin Related Compound F	[3]
CAS Number	887196-24-9 (Acid form)	[4]
Molecular Formula	C40H48FN3O8	[4]
Molecular Weight	717.84 g/mol	[4]

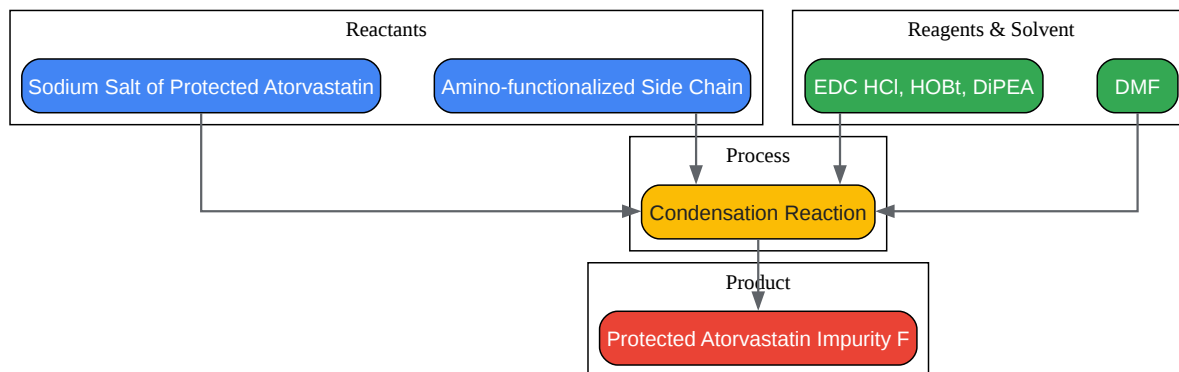
Synthesis and Formation

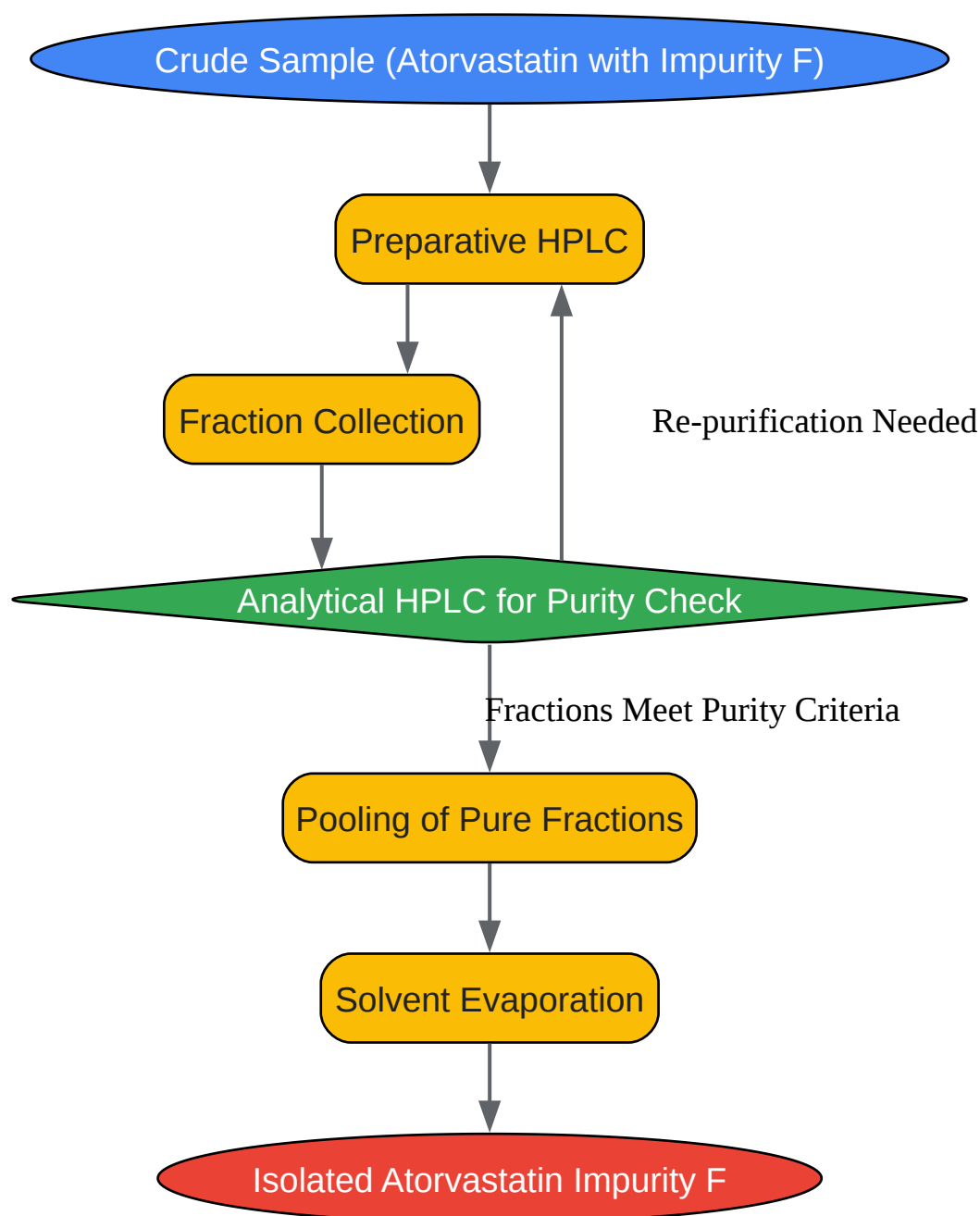
Atorvastatin Impurity F is primarily formed as a process-related impurity during the synthesis of Atorvastatin.[5] It can also arise as a degradation product under certain stress conditions. The primary route of formation involves the self-condensation of an amine intermediate or the reaction of an activated Atorvastatin intermediate with an amino-functionalized precursor.

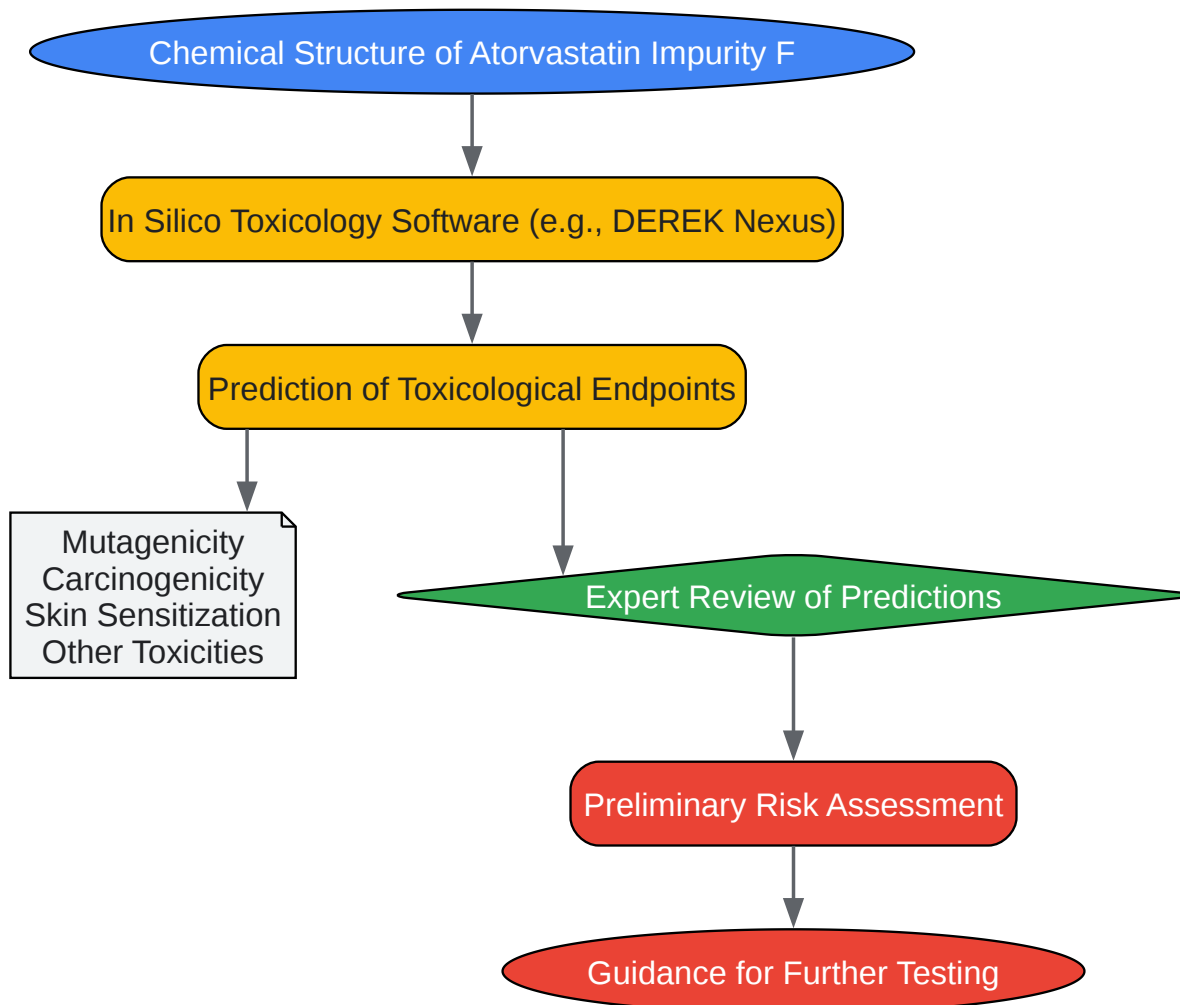
One described synthetic route to a protected form of **Atorvastatin Impurity F** involves the condensation of the sodium salt of a protected Atorvastatin with an amino-functionalized side chain in the presence of coupling agents like EDC HCl and HOBt in DMF.[6] Subsequent deprotection yields **Atorvastatin Impurity F**.

Another potential pathway for its formation is through the Paal-Knorr condensation of a dimeric amino ester with a diketone intermediate.[6]

The workflow for the synthesis of a protected precursor to **Atorvastatin Impurity F** is outlined below.







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References

- 1. lhasalimited.org [lhasalimited.org]
- 2. [youtube.com](https://www.youtube.com) [[youtube.com](https://www.youtube.com)]

- 3. veeprho.com [veeprho.com]
- 4. synthinkchemicals.com [synthinkchemicals.com]
- 5. Atorvastatin EP Impurity F | 887196-24-9 [chemicea.com]
- 6. cleanchemlab.com [cleanchemlab.com]
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